

Proper Disposal of 6-Bromoflavone: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 6-Bromoflavone

Cat. No.: B074378

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As a Senior Application Scientist, it is understood that the integrity of your research extends to the entire lifecycle of the materials you employ, including their safe and compliant disposal. **6-Bromoflavone**, a halogenated mononuclear flavone, requires meticulous handling not only during its application but also at the end of its use. This guide provides a comprehensive, step-by-step protocol for the proper disposal of **6-Bromoflavone** and associated contaminated materials, grounded in established safety and regulatory standards.

The causality behind these procedures is rooted in the chemical nature of **6-Bromoflavone** as a halogenated organic compound and its classification as a skin, eye, and respiratory irritant.^[1]
^[2] Improper disposal can lead to environmental persistence and pose risks to personnel.

At-a-Glance: 6-Bromoflavone Safety & Disposal Profile

For immediate reference, the key characteristics and disposal parameters for **6-Bromoflavone** are summarized below.

Parameter	Data	Source(s)
CAS Number	1218-80-0	[1][3][4]
Molecular Formula	C ₁₅ H ₉ BrO ₂	[3]
Physical State	Solid	[5]
Melting Point	193-196 °C	[3][6]
Hazard Statements	H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[1][2][5]
Primary Disposal Route	Incineration via a licensed hazardous waste disposal company	[7][8][9]
Regulatory Context	Halogenated Organic Compound. Subject to EPA and OSHA regulations.	[7][10][11][12]

Part 1: Pre-Disposal Safety & Hazard Assessment

Before initiating any disposal procedure, a thorough understanding of the material's hazards and the required protective measures is paramount. This protocol is a self-validating system, beginning with personal safety to mitigate the risks identified in the material's safety data sheet (SDS).

Required Personal Protective Equipment (PPE)

Due to its irritant properties, direct contact with **6-Bromoflavone** must be avoided.[1][2] The following PPE is mandatory when handling the compound for disposal:

- **Eye and Face Protection:** Chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166 are required.[13] If there is a risk of generating dust, a face shield should be worn in addition to goggles.[14]

- Hand Protection: Wear disposable nitrile gloves.[\[14\]](#) Gloves must be inspected before use and disposed of as contaminated waste after handling is complete.[\[5\]](#)
- Body Protection: A standard laboratory coat is required to prevent skin contact.[\[14\]](#) Ensure long pants and closed-toe shoes are worn.
- Respiratory Protection: All handling of **6-Bromoflavone** powder should be performed in a certified chemical fume hood to prevent inhalation of dust.[\[5\]](#)[\[10\]](#) If a fume hood is not available, a NIOSH-approved respirator appropriate for particulates must be used in accordance with 29 CFR 1910.134.[\[15\]](#)

Regulatory Imperative: Why Special Disposal is Necessary

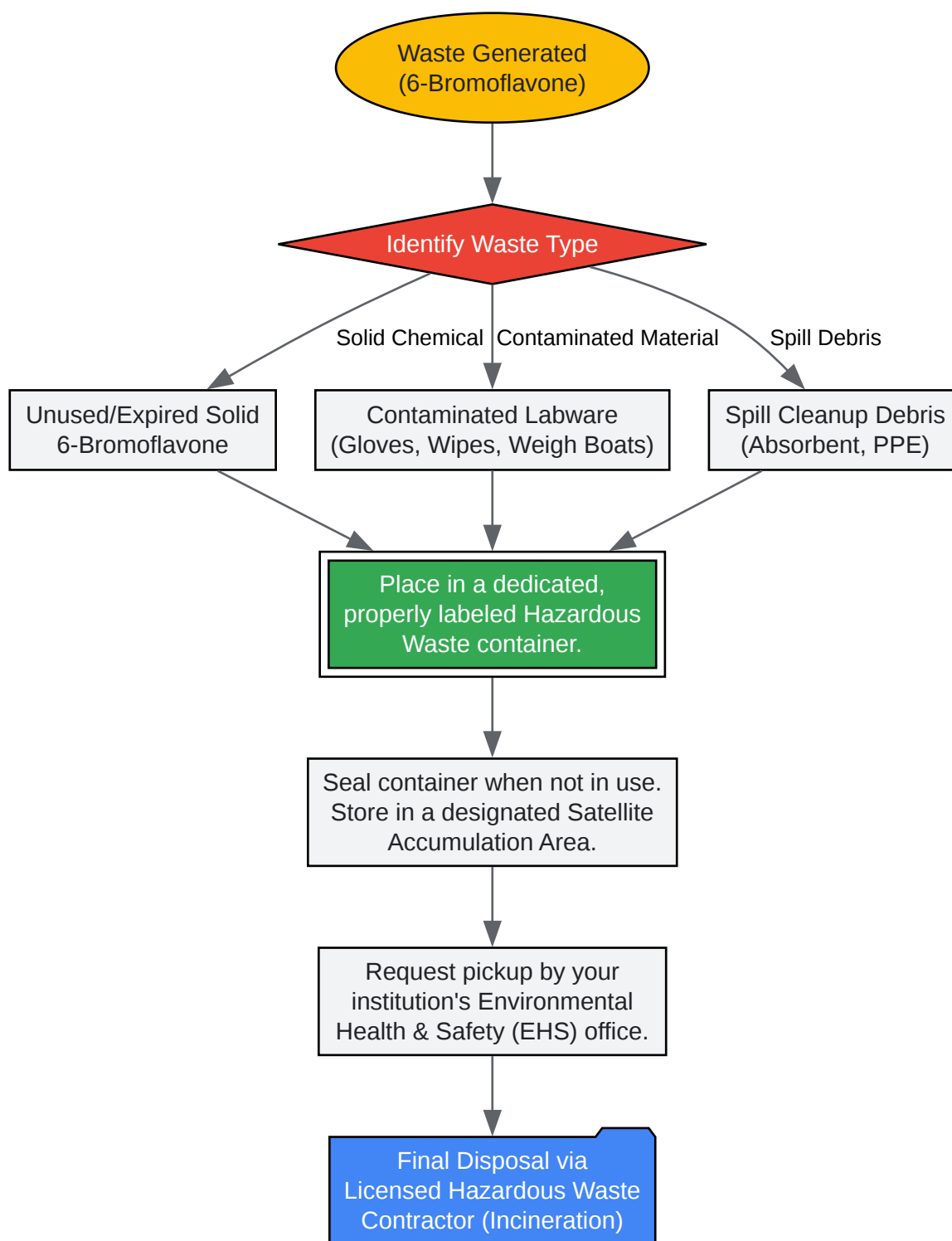
6-Bromoflavone is a halogenated organic compound. The U.S. Environmental Protection Agency (EPA) regulates the treatment and disposal of these substances due to their potential for environmental persistence and toxicity.[\[8\]](#)[\[11\]](#) Land disposal of halogenated organic wastes is restricted, making controlled thermal treatment, such as incineration, the preferred method.[\[8\]](#) Adherence to these procedures ensures compliance with the Resource Conservation and Recovery Act (RCRA) and OSHA's Laboratory Standard (29 CFR 1910.1450).[\[10\]](#)[\[15\]](#)

Part 2: Step-by-Step Disposal Protocols

Follow these systematic procedures for the safe collection and disposal of **6-Bromoflavone** waste. The core principle is waste segregation to prevent dangerous reactions and ensure proper handling by waste management professionals.[\[7\]](#)[\[9\]](#)

Workflow for 6-Bromoflavone Waste Management

The following diagram illustrates the decision-making process for managing waste streams containing **6-Bromoflavone**.



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